

Technical Support Center: Synthesis of (R)-2-Hydroxypropanimidamide Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(R)-2-Hydroxypropanimidamide hydrochloride
CAS No.:	4024-05-9
Cat. No.:	B1462462

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Welcome to the technical support center for the synthesis of **(R)-2-Hydroxypropanimidamide hydrochloride**. This guide is designed for researchers, scientists, and drug development professionals to navigate the intricacies of this synthesis, troubleshoot common issues, and understand the formation of potential side products. Our approach is rooted in mechanistic understanding to empower you to optimize your experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the primary method for synthesizing (R)-2-Hydroxypropanimidamide hydrochloride?

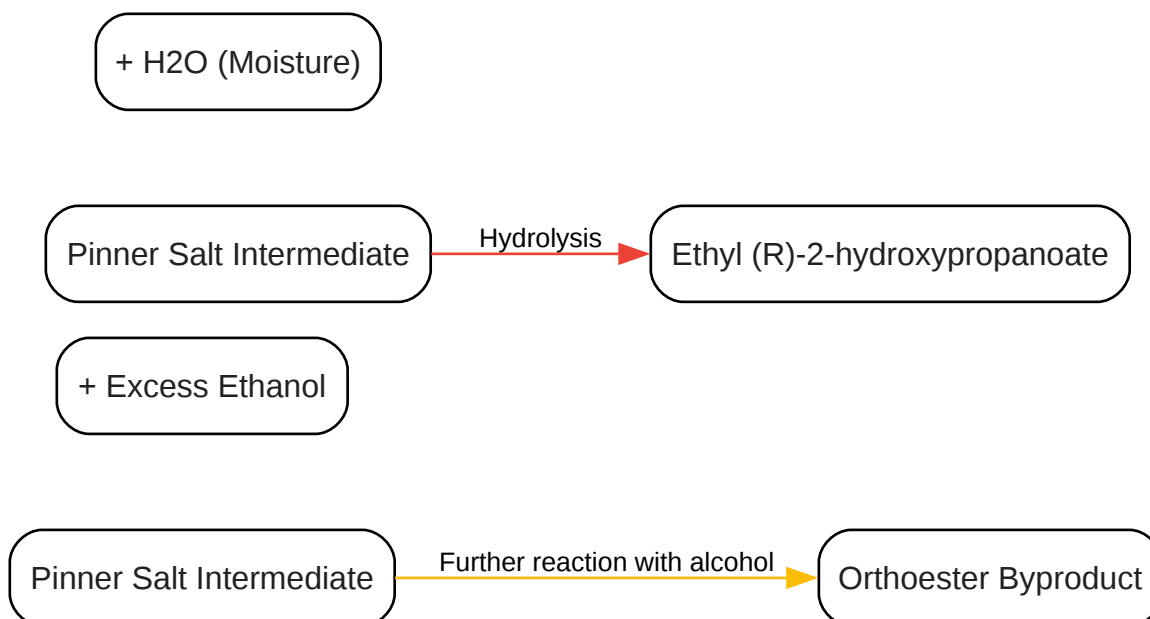
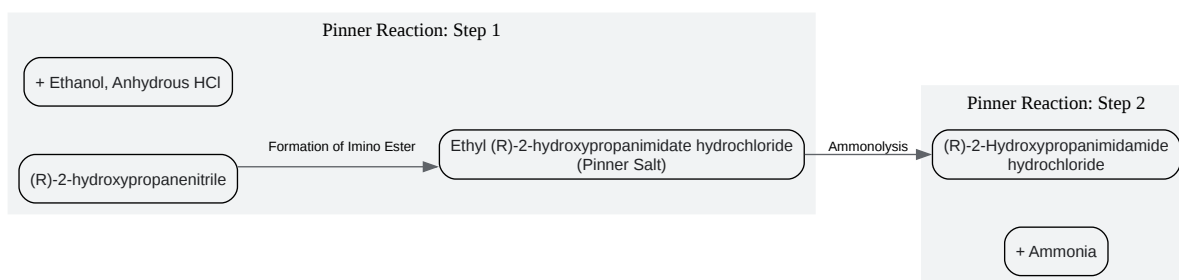
The most common and established method for the synthesis of **(R)-2-Hydroxypropanimidamide hydrochloride** is the Pinner reaction.^{[1][2][3][4]} This reaction involves two main steps:

- **Formation of the Pinner Salt:** The starting material, (R)-2-hydroxypropanenitrile (also known as (R)-lactonitrile), is reacted with an alcohol (typically ethanol) in the presence of anhydrous

hydrogen chloride (HCl). This acid-catalyzed reaction forms the corresponding imino ester hydrochloride, known as a Pinner salt.[5]

- Ammonolysis: The Pinner salt is then treated with ammonia to form the desired **(R)-2-Hydroxypropanimidamide hydrochloride**.

The overall reaction is depicted below:



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Sources

- [1. A Lewis acid-promoted Pinner reaction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Pinner Reaction \[organic-chemistry.org\]](#)
- [3. Pinner reaction - Wikipedia \[en.wikipedia.org\]](#)
- [4. jk-sci.com \[jk-sci.com\]](#)
- [5. Pinner Reaction | NROChemistry \[nrochemistry.com\]](#)
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